

C.I. Disperse Red 54: A Technical Guide to its Solubility Characteristics

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Compound of Interest

Compound Name: C.I. Disperse red 54

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **C.I. Disperse Red 54** (C.I. 11131), a monoazo disperse dye. A comprehensive understanding of its solubility is critical for various applications, including textile dyeing, ink formulation, and, increasingly, for research in material science and drug delivery systems where disperse dyes can be used as model hydrophobic compounds. This document compiles available solubility data, details experimental protocols for its determination, and provides visual representations of key processes.

Core Properties of C.I. Disperse Red 54

- Molecular Formula: $C_{19}H_{18}ClN_5O_4$ [\[1\]](#)
- Molecular Weight: 415.83 g/mol [\[1\]](#)
- CAS Registry Number: 12217-86-6 / 6657-37-0 / 6021-61-0 [\[1\]](#)
- Appearance: Purple powder [\[1\]](#)

Quantitative Solubility Data

Quantitative solubility data for **C.I. Disperse Red 54** in a wide range of organic solvents is not readily available in published literature. However, the aqueous solubility has been reported.

Table 1: Aqueous Solubility of **C.I. Disperse Red 54**

Solvent	Temperature (°C)	Solubility
Water	20	94 µg/L[2]

Disperse dyes, by their nature, exhibit low solubility in water but are designed to be soluble in hydrophobic environments such as synthetic fibers or organic solvents. While specific quantitative data for **C.I. Disperse Red 54** is scarce, qualitative information for similar red disperse dyes, such as C.I. Disperse Red 11, indicates solubility in ethanol and acetone.[3]

Experimental Protocol: Determination of Disperse Dye Solubility

The following is a detailed methodology for determining the solubility of a disperse dye, such as **C.I. Disperse Red 54**, in various solvents using a spectrophotometric method. This method is widely adopted for its accuracy and sensitivity.[4][5][6]

1. Principle:

This method is based on the principle that the absorbance of a solution is directly proportional to the concentration of the absorbing species (Beer-Lambert Law). A saturated solution of the dye is prepared in the solvent of interest, and after ensuring that only the dissolved portion is measured, its concentration is determined by comparing its absorbance to a calibration curve prepared from solutions of known concentrations.

2. Apparatus and Materials:

- High-purity **C.I. Disperse Red 54**
- Analytical grade solvents (e.g., acetone, ethanol, ethyl acetate, toluene)
- UV-Vis Spectrophotometer
- Analytical balance
- Volumetric flasks and pipettes

- Constant temperature water bath or incubator
- Syringe filters (0.45 μm or smaller, solvent-compatible)
- Scintillation vials or sealed glass containers

3. Procedure:

a. Preparation of Standard Solutions and Calibration Curve:

- Accurately weigh a small amount of **C.I. Disperse Red 54** and dissolve it in a suitable solvent (one in which it is readily soluble, e.g., acetone) to prepare a stock solution of known concentration.
- Perform a series of dilutions of the stock solution to prepare a set of standard solutions with decreasing concentrations.
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **C.I. Disperse Red 54** in that solvent.
- Plot a graph of absorbance versus concentration to generate a calibration curve. The curve should be linear, and the equation of the line ($y = mx + c$) will be used to determine the concentration of unknown samples.

b. Preparation of Saturated Solutions:

- Add an excess amount of **C.I. Disperse Red 54** to a series of vials, each containing a known volume of the different solvents to be tested. The excess solid ensures that the solution becomes saturated.
- Seal the vials to prevent solvent evaporation.
- Place the vials in a constant temperature bath and agitate them for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached.

c. Sample Analysis:

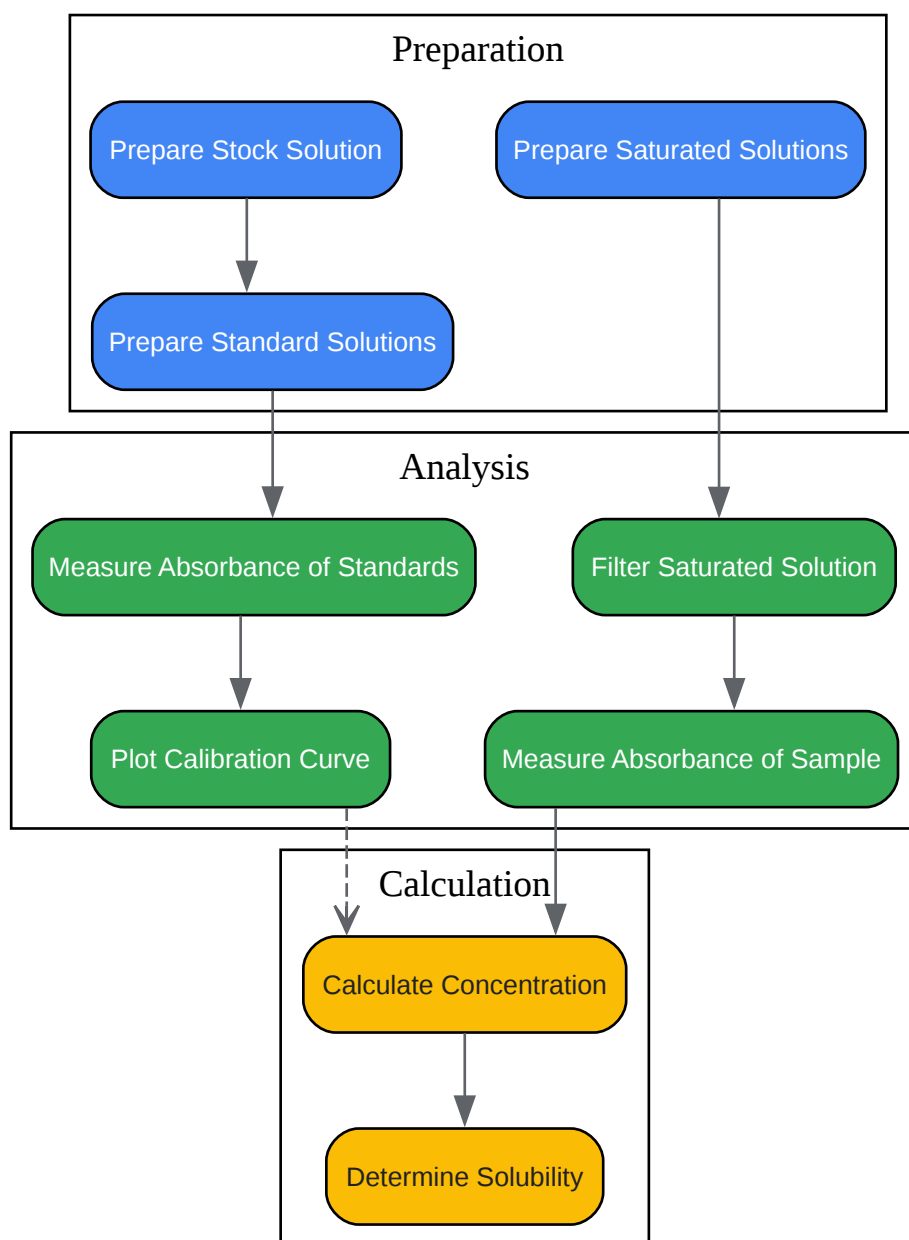
- After the equilibration period, allow the vials to stand undisturbed in the constant temperature bath for several hours to allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe.
- Filter the sample through a syringe filter to remove any suspended particles. This step is crucial to ensure that only the dissolved dye is measured.
- If necessary, dilute the filtered saturated solution with the same solvent to bring its absorbance within the linear range of the calibration curve.
- Measure the absorbance of the (diluted) sample at the λ_{max} .

d. Calculation of Solubility:

- Use the equation from the calibration curve to calculate the concentration of the dye in the (diluted) sample.
- If the sample was diluted, multiply the calculated concentration by the dilution factor to obtain the concentration of the saturated solution.
- Express the solubility in appropriate units, such as g/L or mol/L.

Visualizations

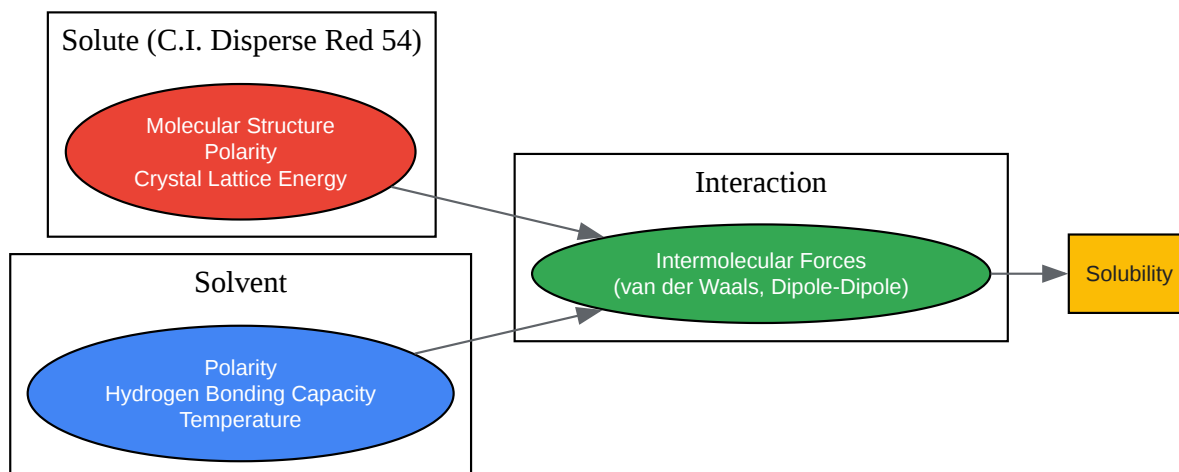
Experimental Workflow for Solubility Determination



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Caption: Workflow for determining dye solubility.

Logical Relationship of Solubility Factors



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Caption: Factors influencing dye solubility.

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